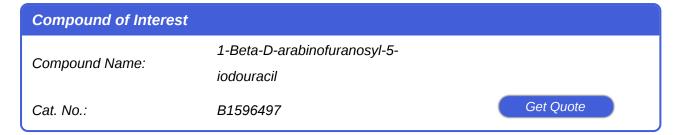


# Application Notes and Protocols for Preclinical Evaluation of 18F-FIAU

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the biodistribution and dosimetry of 18F-FIAU (1-(2'-deoxy-2'-[ $^{18}$ F]fluoro- $^{6}$ -D-arabinofuranosyl)-5-iodo-uracil) in preclinical models. The protocols outlined below are intended to guide researchers in designing and executing imaging studies to evaluate 18F-FIAU as a positron emission tomography (PET) tracer for monitoring Herpes Simplex Virus type 1 thymidine kinase (HSV1-tk) reporter gene expression.

#### **Introduction to 18F-FIAU**

18F-FIAU is a radiolabeled nucleoside analog that serves as a substrate for the Herpes Simplex Virus type 1 thymidine kinase (HSV1-tk). The HSV1-tk gene is a widely used reporter gene in preclinical research for tracking the location, magnitude, and duration of gene expression in vivo. Once administered, 18F-FIAU is taken up by cells and is phosphorylated by the HSV1-tk enzyme. This phosphorylation traps the radiotracer within the cells expressing the reporter gene, allowing for non-invasive imaging with PET. This mechanism provides a high-contrast signal in tissues with HSV1-tk activity against a low background in tissues that do not express the viral enzyme.

### **Mechanism of 18F-FIAU Uptake and Trapping**

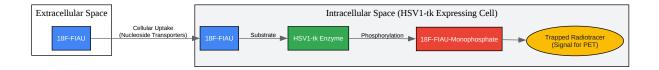


#### Methodological & Application

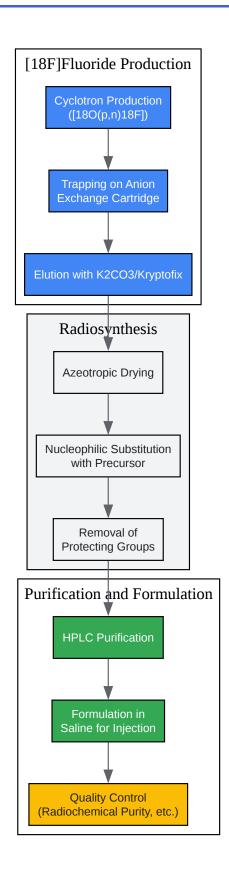
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The selective accumulation of 18F-FIAU in target cells is a multi-step process initiated by its transport across the cell membrane, followed by enzymatic trapping. This workflow is visualized in the diagram below.









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